

Z16078526: Application Notes and Protocols for Animal Models

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Compound of Interest

Compound Name: Z16078526

Cat. No.: B10857422

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These application notes provide a comprehensive overview of the delivery methods for the small molecule **Z16078526** (also known as Z160) in animal models, based on currently available research. **Z16078526** is identified as an inducer of Uncoupling Protein 1 (UCP1), a key protein in thermogenesis and energy expenditure. It exerts its effects through the modulation of the A-kinase anchoring protein 1 (AKAP1)/Protein Kinase A (PKA) signaling pathway, leading to the phosphorylation of p38 Mitogen-Activated Protein Kinase (MAPK) and subsequent lipolysis. These characteristics make **Z16078526** a compound of interest for research in metabolic diseases, particularly obesity and related disorders.

Data Presentation

The following table summarizes the quantitative data from a key in vivo study utilizing **Z16078526** in a mouse model.

Parameter	Value	Animal Model	Source
Compound	Z16078526 (Z160)	C57BL/6J male mice	[1]
Dosage	1.5 mg/kg body weight	C57BL/6J male mice	[1]
Delivery Method	Subcutaneous Injection	C57BL/6J male mice	[1]
Vehicle	DMSO (100 µl)	C57BL/6J male mice	[1]
Time Point for Analysis	20 hours post-injection	C57BL/6J male mice	[1]
Observed Effects	Increased body temperature, Increased UCP1 protein in Brown Adipose Tissue (BAT)	C57BL/6J male mice	[1]

Experimental Protocols

This section provides a detailed protocol for the administration of **Z16078526** to mice via subcutaneous injection, as described in the cited literature.

Protocol 1: Subcutaneous Administration of **Z16078526** in Mice

Objective: To investigate the in vivo effects of **Z16078526** on thermogenesis and UCP1 expression.

Materials:

- **Z16078526** (CAS Number: 852222-94-7)
- Dimethyl sulfoxide (DMSO)
- C57BL/6J male mice
- Sterile 1 ml syringes with 27-gauge needles

- Animal scale
- Rectal probe for temperature measurement (or other suitable device)

Procedure:

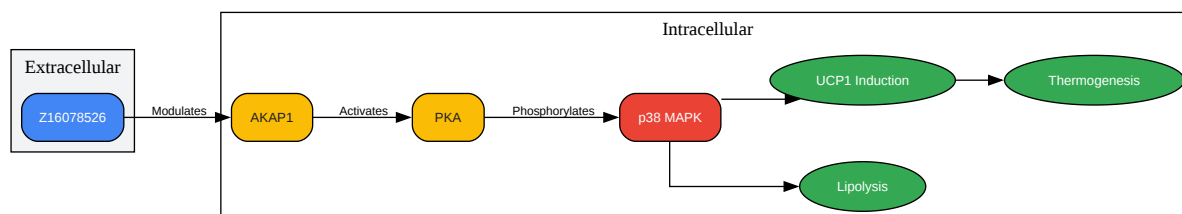
- Animal Acclimation: Acclimate C57BL/6J male mice to the housing conditions for at least one week prior to the experiment. Ensure standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity, and ad libitum access to food and water).
- Preparation of **Z16078526** Solution:
 - On the day of the experiment, prepare a stock solution of **Z16078526** in DMSO.
 - The final injection volume will be 100 μ l per mouse. Calculate the required concentration to achieve a dose of 1.5 mg/kg body weight. For example, for a 25g mouse, the required dose is 0.0375 mg. The concentration of the solution should therefore be 0.375 mg/ml.
 - Prepare a vehicle control solution of 100% DMSO.
- Dosing and Administration:
 - Weigh each mouse accurately on the day of injection.
 - Calculate the precise volume of the **Z16078526** solution for each mouse based on its body weight to administer 1.5 mg/kg.
 - Administer the calculated volume of **Z16078526** solution or an equal volume of the DMSO vehicle via subcutaneous injection. The injection site should be near the brown adipose tissue (BAT), which is located in the interscapular region.
- Post-Injection Monitoring and Analysis:
 - Monitor the animals for any adverse reactions.
 - At 20 hours post-injection, measure the body temperature of the mice using a rectal probe or another appropriate method.

- Following temperature measurement, euthanize the animals according to approved institutional guidelines.
- Collect plasma and tissues, particularly the interscapular brown adipose tissue (BAT), for further analysis (e.g., Western blot for UCP1 protein expression, mRNA analysis).

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of **Z16078526** Action

The following diagram illustrates the proposed signaling cascade initiated by **Z16078526**, leading to the induction of UCP1 and thermogenesis.

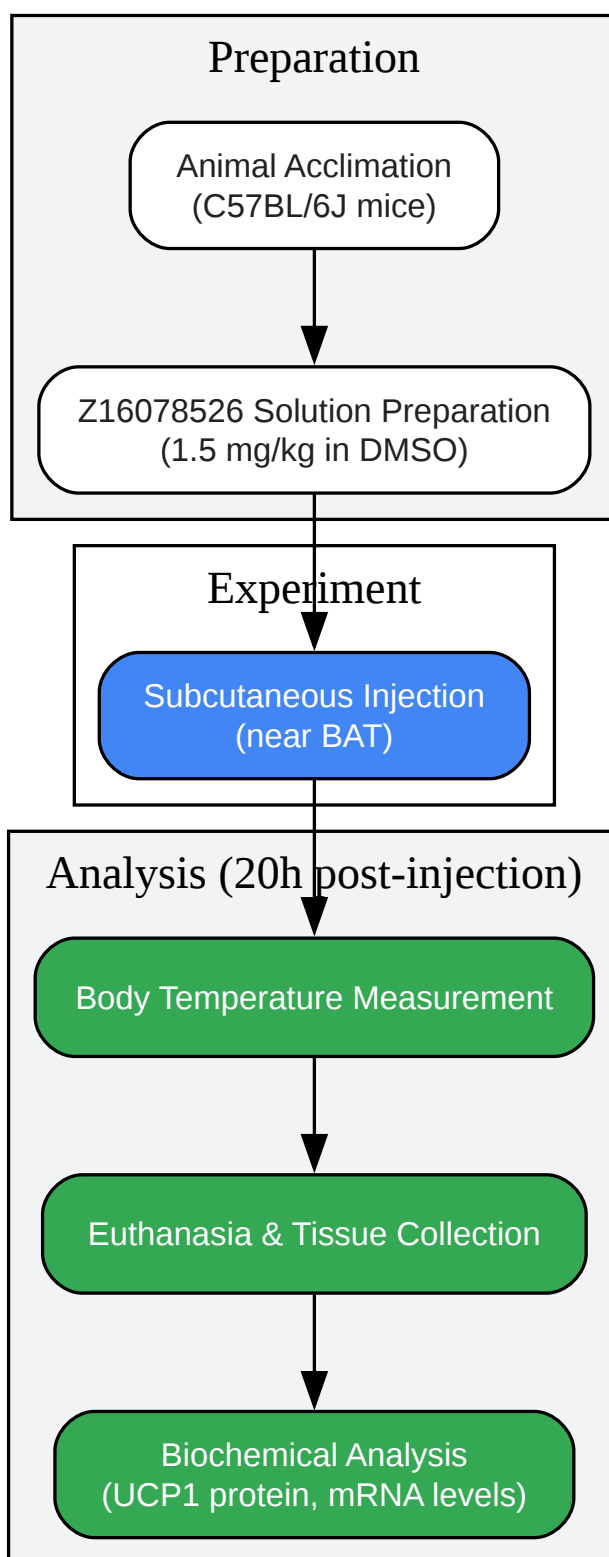


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Caption: Proposed signaling pathway of **Z16078526**.

Experimental Workflow for In Vivo Study

This diagram outlines the key steps of the experimental workflow for evaluating the in vivo effects of **Z16078526**.



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Caption: In vivo experimental workflow for **Z16078526**.

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References

- 1. Induction of UCP1 and thermogenesis by a small molecule via AKAP1/PKA modulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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